

# Application Notes and Protocols for 3,5-Dimethylbenzenesulfonic Acid

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## Compound of Interest

Compound Name: 3,5-dimethylbenzenesulfonic Acid

Cat. No.: B102892

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This document provides detailed handling and safety precautions for **3,5-dimethylbenzenesulfonic acid** (CAS No. 18023-22-8). It is intended to supplement, not replace, institutional safety protocols and Material Safety Data Sheets (MSDS).

## Chemical and Physical Properties

**3,5-Dimethylbenzenesulfonic acid** is an aromatic sulfonic acid.<sup>[1]</sup> Sulfonic acids are known for their strong acidity.<sup>[1]</sup> The properties of this compound are summarized below. Data for the specific 3,5-isomer is limited, and therefore, data for related isomers or the general class of sulfonic acids are included for reference.

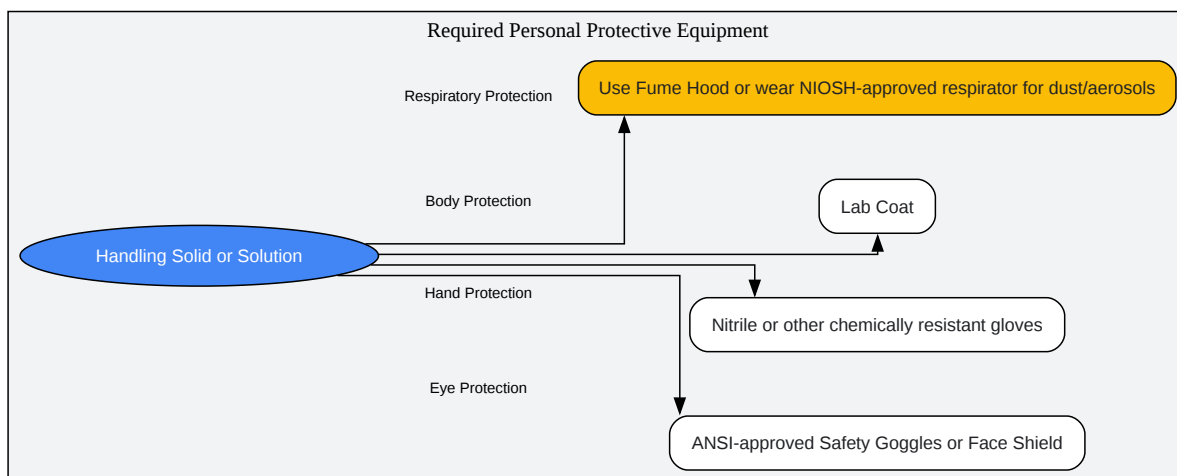
Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>3</sub> S	[2][3]
Molecular Weight	186.23 g/mol	[2][3]
Appearance	White to light yellow/red powder or crystals	ChemBK
Density	1.286 g/cm <sup>3</sup> (estimate)	[2]
pKa	~ -2 to -6 (general for sulfonic acids)	[1]
Flash Point	No information available	
Permissible Exposure Limits (PEL, TLV)	Not established	[2][4]

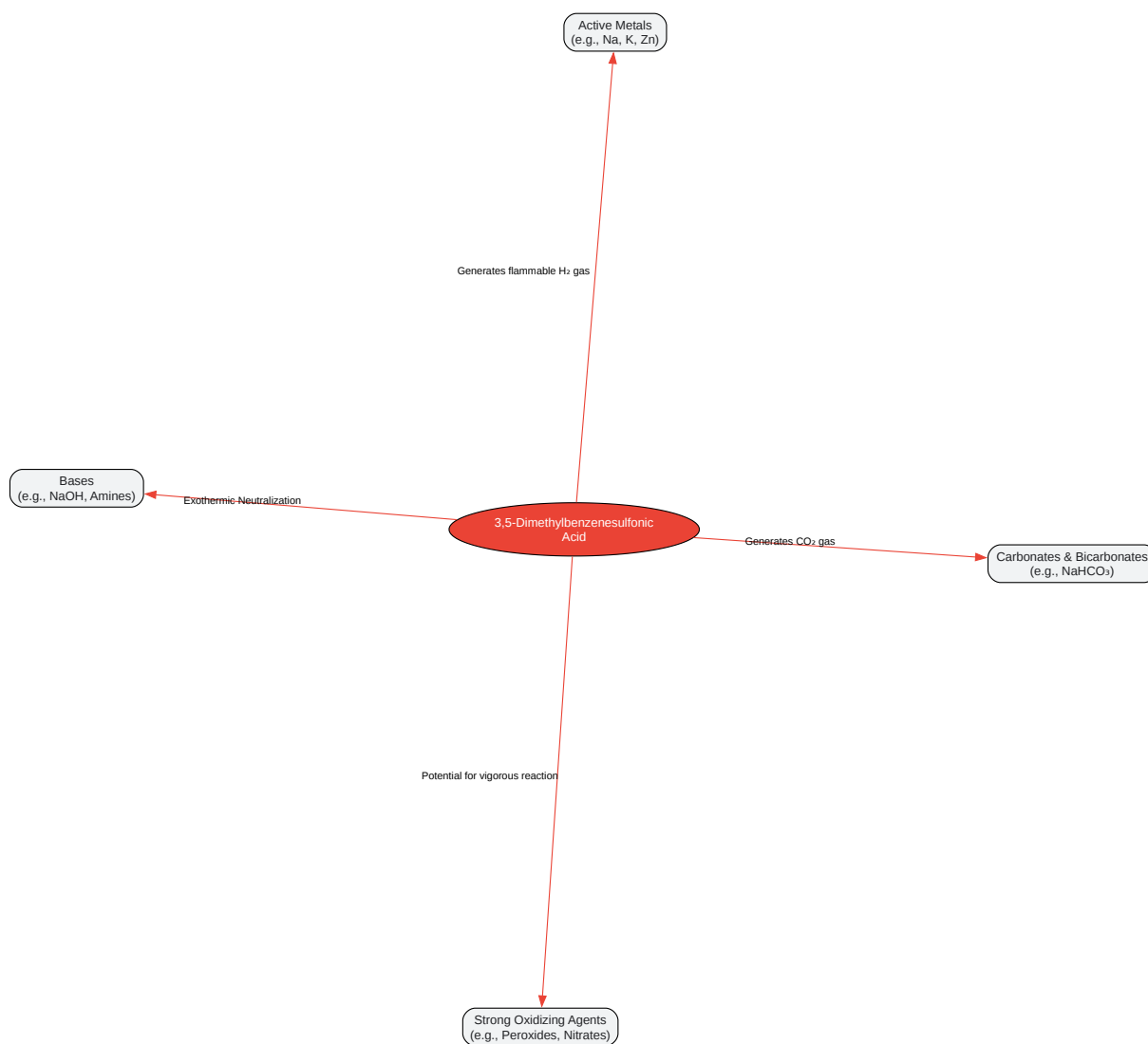
## Hazard Identification and Safety Precautions

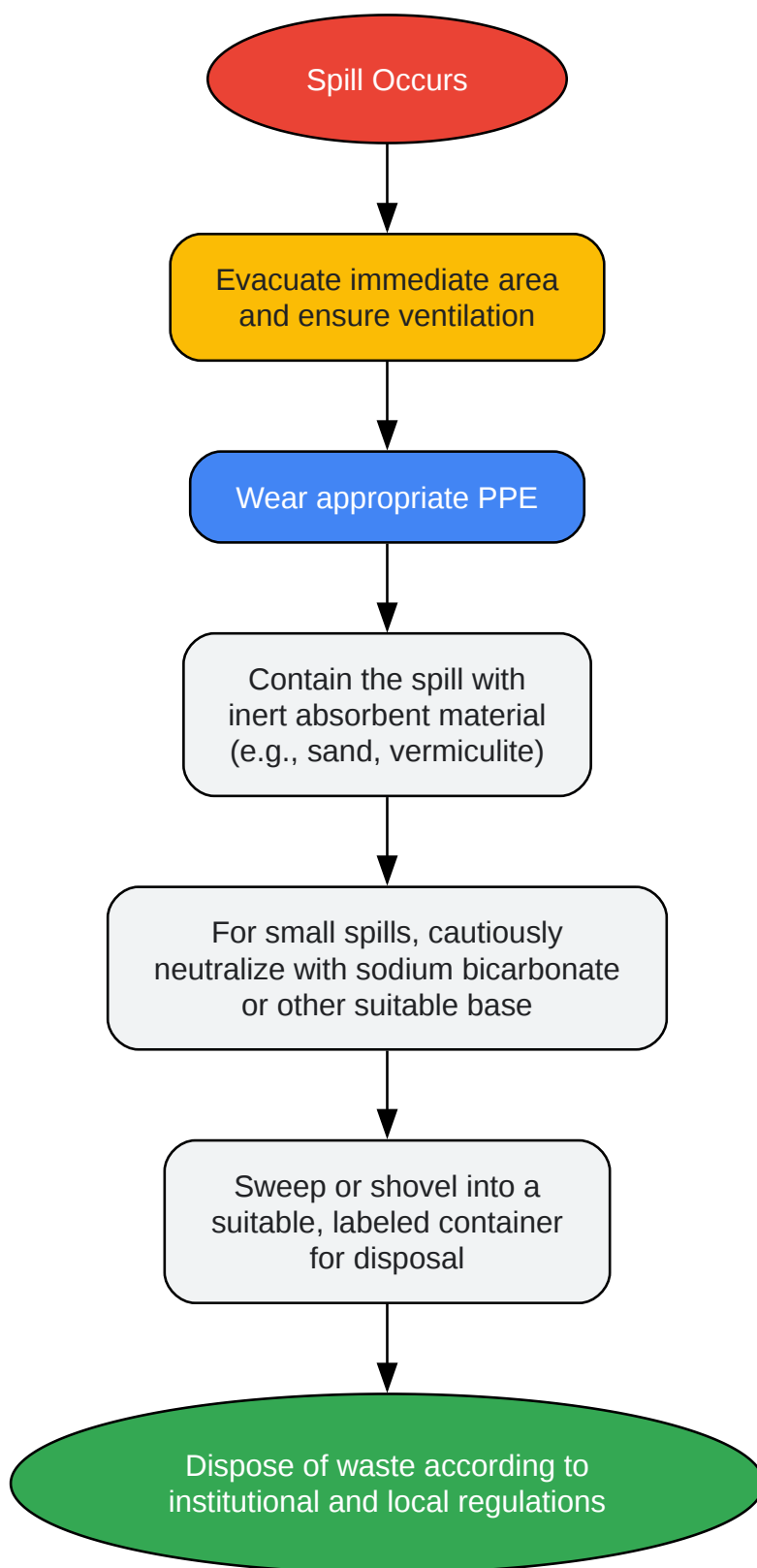
**3,5-Dimethylbenzenesulfonic acid** is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and causes serious eye irritation.[3] It may also cause respiratory irritation.[3]

## Personal Protective Equipment (PPE)

Adequate PPE is mandatory when handling this compound. The following diagram outlines the recommended PPE.







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## References

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- 3. angenechemical.com [angenechemical.com]
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